

IC50 value comparison indole-2-carboxylic acid integrase inhibitors

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Compound Focus: 5-Bromo-1H-indole-2-carboxylic acid

CAS No.: 7254-19-5

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Experimental IC50 Values of Indole-2-Carboxylic Acid Derivatives

Compound	IC50 Value (μM)	Experimental Context
Initial Hit (Compound 3) [1]	3.11 μM	Inhibited strand transfer activity of HIV-1 integrase [2].
Optimized Derivative (Compound 20a) [1]	0.13 μM	Markedly increased integrase inhibitory effect after structural optimization [1].

Experimental Protocols and Mechanism of Action

The data in the table was generated through specific biochemical and computational methods.

- Primary Assay for IC50 Measurement: **The HIV-1 integrase strand transfer inhibition assay** is used to determine IC50 values [2] [1]. This experiment evaluates the compound's ability to block the key step where viral DNA is inserted into the host genome.
- Mechanism Exploration via Molecular Docking: **Binding mode analyses reveal that these derivatives work by chelating the two Mg^{2+} ions** in the integrase active site with their indole core

and carboxyl group [2] [1]. Optimized compounds like **20a** feature extensions that interact with a hydrophobic cavity near the active site, enhancing potency [1].

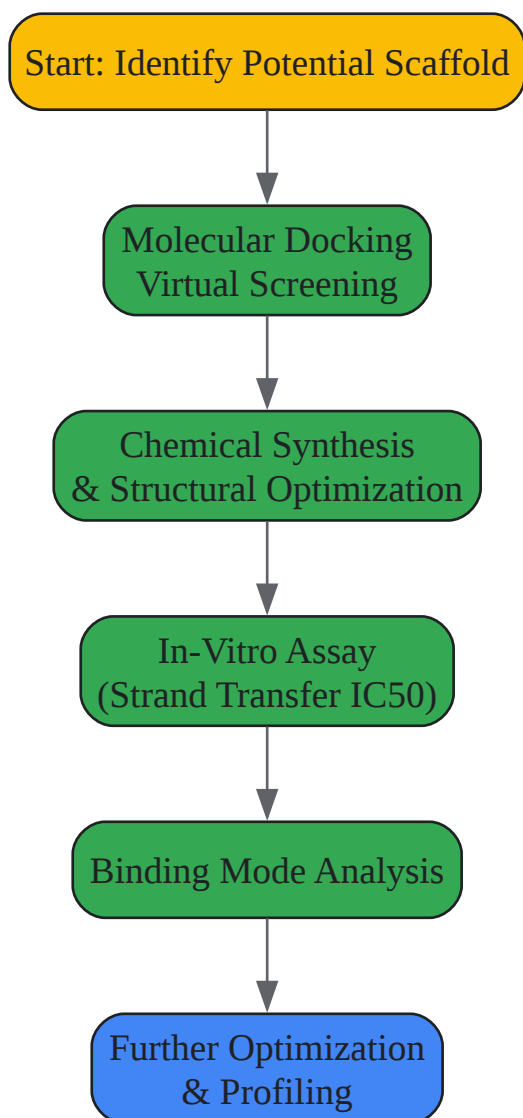
Comparative Context with Approved INSTIs

Indole-2-carboxylic acid derivatives are emerging candidates, while several Integrase Strand Transfer Inhibitors (INSTIs) are already FDA-approved for HIV treatment [3] [4].

- **Approved INSTIs:** First-generation: **Raltegravir**, **Elvitegravir**. Second-generation: **Dolutegravir**, **Bictegravir**, **Cabotegravir** [3] [4].
- **Efficacy and Resistance:** Second-generation INSTIs like Dolutegravir are cornerstone treatments due to high potency and resilience against some resistant HIV strains [3]. Research into new scaffolds like indole-2-carboxylic acid aims to overcome resistance mutations that can emerge against current drugs [1] [4].

Research Workflow for Inhibitor Development

The diagram below outlines the key stages in the discovery and profiling of these experimental inhibitors.



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Key Insights for Researchers

- **Promising Scaffold:** Indole-2-carboxylic acid is a validated scaffold for developing novel HIV-1 INSTIs, with significant potency improvements possible through structural optimization [1].
- **Early-Stage Research:** These compounds are in the **preclinical discovery phase** [2] [1]. Extensive profiling is needed to assess their drug-like properties and efficacy in cellular or animal models.
- **Focus on Resistance:** A primary driver for developing new INSTI scaffolds is to combat drug resistance. Future work on these derivatives will need to evaluate their efficacy against HIV strains resistant to current INSTIs [4].

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To cite this document: Smolecule. [IC50 value comparison indole-2-carboxylic acid integrase inhibitors]. Smolecule, [2026]. [Online PDF]. Available at:

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